

Navigating the Analytical Landscape of Secalciferol-d6: A Technical Guide

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Compound of Interest

Compound Name: Secalciferol-d6

Cat. No.: B565328

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For Researchers, Scientists, and Drug Development Professionals

Secalciferol-d6, a deuterated analog of a vitamin D metabolite, serves as a critical internal standard for the accurate quantification of its non-deuterated counterpart in various biological matrices. Its purity and well-defined characterization are paramount for the integrity of research and clinical trial data. This technical guide provides an in-depth overview of the essential analytical data, experimental protocols, and quality assessment workflows associated with **Secalciferol-d6**.

Certificate of Analysis: A Summary of Quality

A Certificate of Analysis (CoA) for **Secalciferol-d6** provides a comprehensive summary of its quality and purity. While lot-specific data will vary, a typical CoA will include the following tests and specifications.

Test	Specification	Typical Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Purity (HPLC)	≥98.0%	99.5%	High-Performance Liquid Chromatography
Purity (LC-MS)	≥98.0%	99.8%	Liquid Chromatography-Mass Spectrometry
Identity (Mass Spec)	Conforms to the expected mass spectrum	Conforms	Mass Spectrometry (MS)
Identity (¹ H NMR)	Conforms to the expected proton NMR spectrum	Conforms	Nuclear Magnetic Resonance Spectroscopy
Deuterium Incorporation	≥99% atom % D	Conforms	Mass Spectrometry
Residual Solvents	Meets USP <467> requirements	No significant peaks	Gas Chromatography (GC)
Loss on Drying	≤1.0%	0.2%	Thermogravimetric Analysis (TGA)

Experimental Protocols: The Foundation of Analytical Rigor

Detailed and robust experimental protocols are essential for the reliable characterization of **Secalciferol-d6**. Below are representative methodologies for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to separate **Secalciferol-d6** from potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 265 nm.
- Injection Volume: 10 µL.
- Sample Preparation: A stock solution of **Secalciferol-d6** is prepared in methanol or a similar organic solvent and diluted to an appropriate concentration.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Purity and Identity

LC-MS provides a highly sensitive and specific method for both purity determination and structural confirmation.

- Instrumentation: An HPLC system coupled to a mass spectrometer.
- Column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size).
- Mobile Phase: A gradient of methanol and water, both containing 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Data Acquisition: Full scan mode for identity confirmation and Selected Ion Monitoring (SIM) for purity assessment.

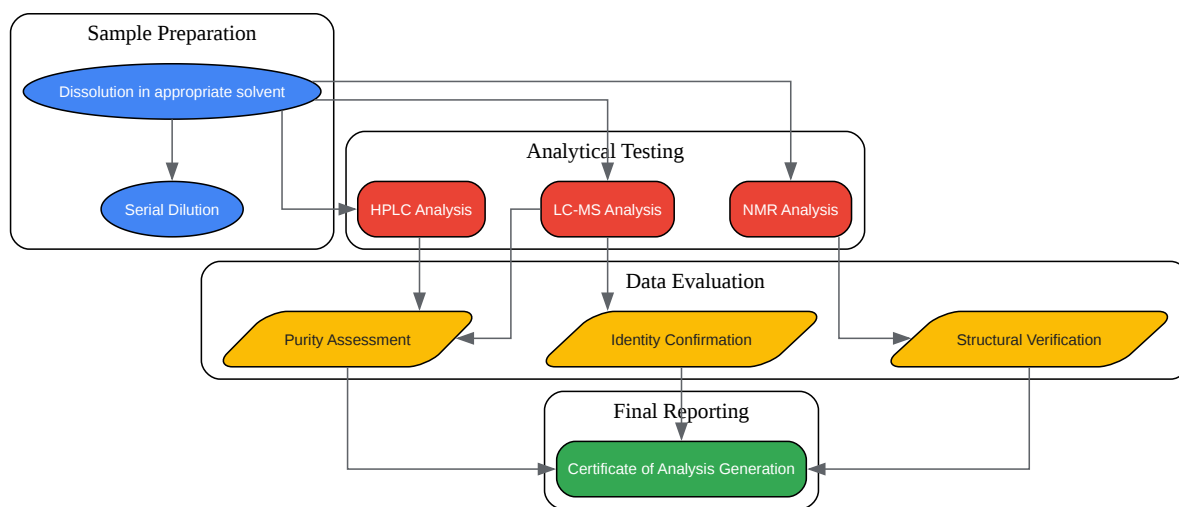
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR is a powerful tool for confirming the chemical structure of **Secalciferol-d6**.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Sample Preparation: The sample is dissolved in the deuterated solvent.
- Data Acquisition: A standard proton experiment is performed. The resulting spectrum is analyzed for chemical shifts, coupling constants, and integration values to confirm the expected molecular structure.

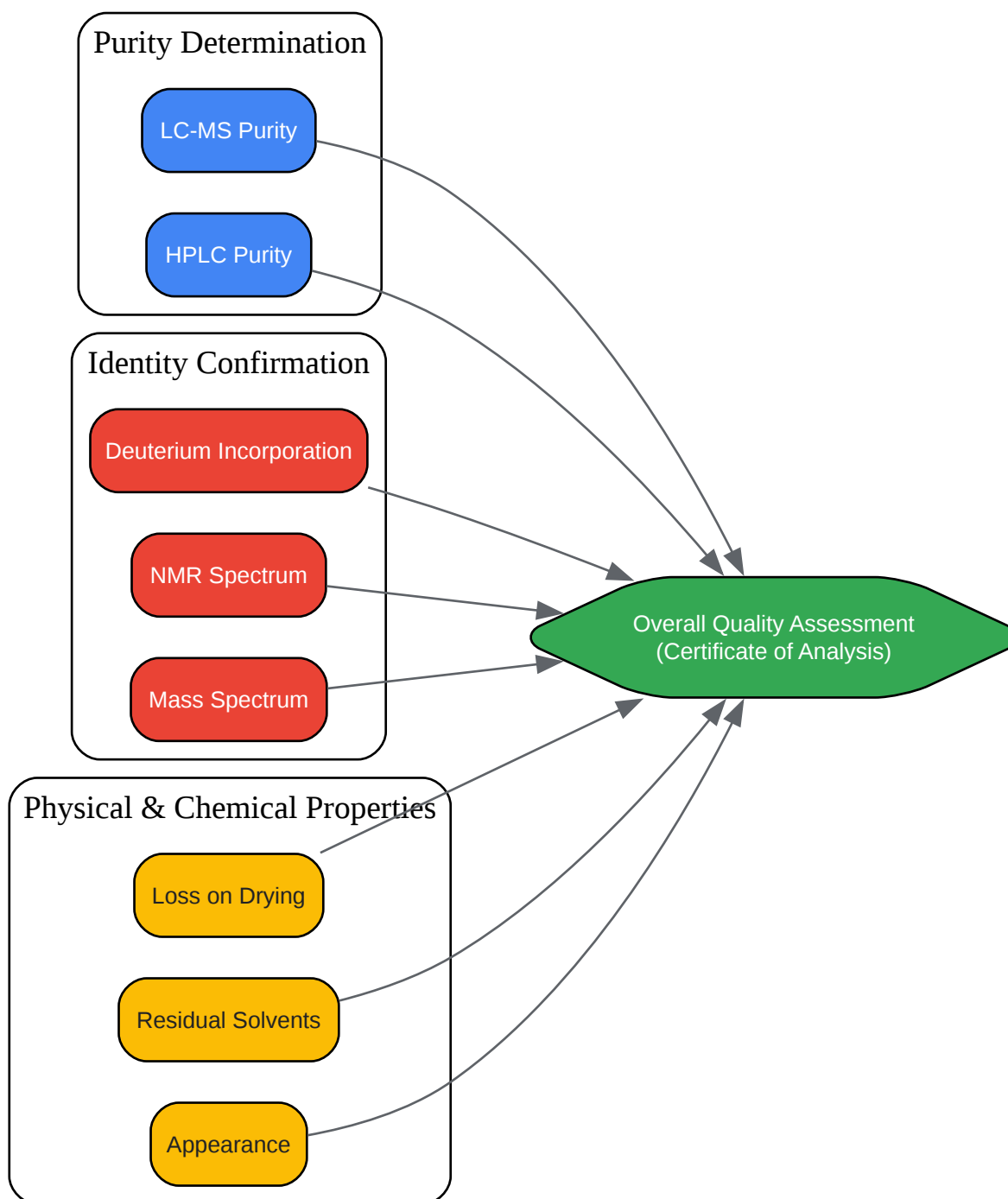
Visualizing the Workflow and Data Relationships

To better illustrate the analytical process and the interplay of different data points, the following diagrams are provided.



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Analytical workflow for **Secalciferol-d6** characterization.



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Logical relationships of CoA tests for quality assessment.

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